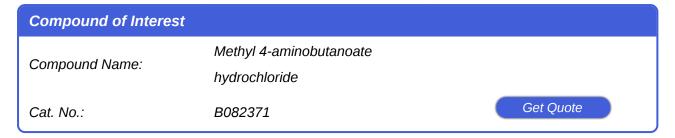


# Unveiling the Physicochemical Landscape of Methyl 4-aminobutanoate Hydrochloride: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

**Methyl 4-aminobutanoate hydrochloride**, also known as GABA methyl ester hydrochloride, is a derivative of the principal inhibitory neurotransmitter in the central nervous system, gamma-aminobutyric acid (GABA). Its esterified form offers altered physicochemical properties that are of significant interest in neuropharmacology and drug design. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Methyl 4-aminobutanoate hydrochloride**, compiled from various chemical data sources.

## **Core Physical and Chemical Properties**

The fundamental physicochemical characteristics of **Methyl 4-aminobutanoate hydrochloride** are summarized in the table below. This data is crucial for its handling, formulation, and application in research and development.



| Property                        | Value  | Source(s) |
|---------------------------------|--|-----------|
| Molecular Formula               | C5H12CINO2   | [1][2]    |
| Molecular Weight                | 153.61 g/mol   | [1][3][4] |
| Appearance                      | White to almost white crystalline powder or crystals | [1][3]    |
| Melting Point                   | 105-107 °C   | [3]       |
| 120-125 °C (lit.)               | [1][5][6]  | _         |
| 122.0 to 126.0 °C               | [7]  |           |
| Boiling Point                   | 164.8 °C at 760 mmHg                                 | [3][5]    |
| Density                         | 0.99 g/cm <sup>3</sup>                               | [3]       |
| Solubility                      | Soluble in DMSO (30 mg/mL)                           | [8]       |
| Flash Point                     | 38.7 °C  | [3][5]    |
| Vapor Pressure                  | 1.93 mmHg at 25°C                                    | [3][5]    |
| рКа                             | Data not available                                   |           |
| LogP (XLogP3)                   | 1.40060  | [3]       |
| Hydrogen Bond Donor Count       | 2  | [3]       |
| Hydrogen Bond Acceptor<br>Count | 3  | [3]       |

## **Spectral Data**

Spectral analysis is fundamental for the structural confirmation of **Methyl 4-aminobutanoate hydrochloride**.

- ¹H NMR (400 MHz, D<sub>2</sub>O):  $\delta$  3.46 (s, 3H), 2.79 (t, J = 7.6 Hz, 2H), 2.28 (t, J = 7.3 Hz, 2H), 1.77-1.67 (m, 2H).[1]
- Mass Spectrometry (ESI-MS): Calculated for [M + H HCl]<sup>+</sup> m/z: 118.1, Measured: 118.1.[1]



#### **Experimental Methodologies**

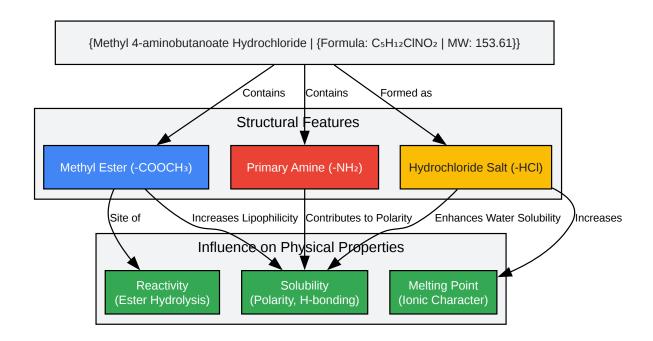
While detailed experimental protocols for the determination of the above physical properties are not extensively published in readily available literature, a general synthetic method has been described.

#### Synthesis of Methyl 4-aminobutanoate hydrochloride

A common laboratory-scale synthesis involves the esterification of gamma-aminobutyric acid (GABA). Thionyl chloride (20 mmol) is added dropwise to a solution of gamma-aminobutyric acid (10 mmol) in methanol (20 mL) under ice bath conditions.[1] The reaction mixture is then stirred at room temperature for approximately 2 hours.[1] Following the reaction, the solvent is removed by rotary evaporation to yield the product as a white solid.[1]

### **Structural and Property Relationships**

The chemical structure of **Methyl 4-aminobutanoate hydrochloride** dictates its physical properties and, consequently, its behavior in biological and chemical systems. The following diagram illustrates the key structural features and their influence on the compound's characteristics.



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Structural Features and Property Influences.

### **Handling and Storage**

For optimal stability, **Methyl 4-aminobutanoate hydrochloride** should be stored in a cool, dark place, preferably at temperatures below 15°C. It is recommended to store the compound under an inert atmosphere as it is sensitive to air and moisture.[4] For solutions, it is advised to aliquot and store at -20°C for up to one month or -80°C for up to six months to prevent degradation from repeated freeze-thaw cycles.[9]

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